

A Comprehensive Technical Guide to Sodium Paraperiodate ($\text{Na}_3\text{H}_2\text{IO}_6$)

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Compound of Interest

Compound Name: Sodium paraperiodate

CAS No.: 13940-38-0

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **sodium paraperiodate** ($\text{Na}_3\text{H}_2\text{IO}_6$), a versatile and powerful oxidizing agent. The document covers its nomenclature, physicochemical properties, synthesis, key applications with detailed experimental protocols, and essential safety information.

Nomenclature and Identification

Sodium paraperiodate is an inorganic salt, and like many periodates, it can exist in different forms. The term "sodium periodate" can refer to sodium metaperiodate (NaIO_4) or various orthoperiodates, such as **sodium paraperiodate** ($\text{Na}_3\text{H}_2\text{IO}_6$), disodium hydrogen periodate ($\text{Na}_2\text{H}_3\text{IO}_6$), and sodium orthoperiodate (Na_5IO_6).^{[1][2]} This guide focuses specifically on the $\text{Na}_3\text{H}_2\text{IO}_6$ form.

The IUPAC name for $\text{Na}_3\text{H}_2\text{IO}_6$ is trisodium;dihydroxy-trioxido-oxo- λ^7 -iodane.^[3] It is also commonly referred to as the trisodium salt of periodic acid.^{[3][4]}

Table 1: Chemical Identifiers for **Sodium Paraperiodate**

Identifier	Value	Reference
Chemical Formula	$\text{H}_2\text{I}\text{Na}_3\text{O}_6$	[5]
IUPAC Name	trisodium;dihydroxy-trioxido-oxo- λ^7 -iodane	[3]
CAS Number	13940-38-0	[2][6]
EC Number	237-720-1	[2][6]
PubChem CID	9796123	[2][3]
Molecular Weight	293.89 g/mol	[5]

Physicochemical Properties

Sodium paraperiodate is a white, crystalline solid.[7] It is a strong oxidizing agent, a property that underpins its various applications.[6] It is sensitive to light and hygroscopic, meaning it absorbs moisture from the air.[5][6]

Table 2: Physical and Chemical Properties of **Sodium Paraperiodate**

Property	Value	Reference
Physical State	Solid, Powder	[6][8]
Color	White	[6][8]
Melting Point	>300 °C (>572 °F)	[5]
Decomposition Temp.	200 °C	[9]
Solubility	Very slightly soluble in water; Soluble in concentrated sodium hydroxide solutions.	[7][10]
Stability	Stable, but sensitive to light and hygroscopic.	[5]
Oxidizing Properties	Strong oxidizer; may intensify fire.	[5][8]

Synthesis of Sodium Paraperiodate

Sodium paraperiodate can be synthesized through the oxidation of iodine compounds in an alkaline medium. Common methods involve the oxidation of sodium iodide or sodium iodate.^[2]
^[11]

Experimental Protocol: Synthesis from Sodium Iodide and Bromine

This protocol describes a classical laboratory-scale synthesis of **sodium paraperiodate**.

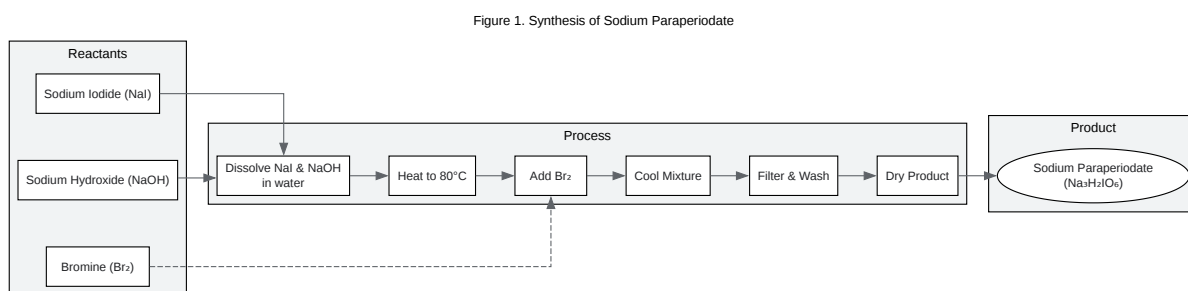
Materials:

- Sodium iodide (NaI)
- Sodium hydroxide (NaOH)
- Bromine (Br₂)
- Deionized water
- Ice

Procedure:

- Dissolve 10g of sodium iodide and 53g of sodium hydroxide in 400ml of water.^[3]
- Heat the solution to 80°C with continuous stirring.^[3]
- Slowly add 16ml of bromine through a long-stemmed dropping funnel with the delivery spout below the surface of the hot liquid.^[3]
- Maintain the temperature at 80°C throughout the addition. The product will precipitate during the oxidation.^[3]
- Once all the bromine has been added, cool the mixture.^[3]

- Filter the precipitate by suction and wash it four times with 10ml portions of ice-cold water. Ensure each wash remains in contact with the solid for at least five minutes.[3]
- Dry the product in the air. The expected yield is 16-18g of **sodium paraperiodate**.[3]



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Figure 1. Synthesis of **Sodium Paraperiodate**

Applications in Life Sciences

Sodium paraperiodate's primary role in research and drug development is as a selective oxidizing agent, particularly for carbohydrate moieties in glycoproteins, glycolipids, and nucleic acids (RNA).[2][6]

Glycoprotein Modification and Labeling

The most common application is the oxidation of cis-diol groups in sugar residues (e.g., sialic acid, mannose, galactose) to form reactive aldehyde groups.[4][12] These aldehydes can then be used for:

- Labeling: Covalently attaching fluorescent dyes, biotin, or other tags for detection and analysis.[\[2\]](#)
- Immobilization: Attaching glycoproteins to a solid support (e.g., beads, microarrays) functionalized with hydrazide groups.[\[4\]](#)
- Conjugation: Cross-linking glycoproteins to other molecules, such as enzymes (e.g., HRP) or carrier proteins.[\[4\]](#)

This site-specific modification is advantageous because it targets the glycan portions, which are often distal to the protein's active site, thereby preserving biological function.[\[13\]](#)

Experimental Protocol: Periodate Oxidation of Glycoproteins

This protocol provides a general method for oxidizing glycoproteins. Conditions can be adjusted to favor the oxidation of specific sugar residues. For instance, using 1 mM sodium periodate preferentially oxidizes sialic acid, while concentrations of 10 mM or higher will oxidize other sugars like galactose and mannose.[\[12\]](#)

Table 3: Typical Parameters for Glycoprotein Oxidation

Parameter	Sialic Acid-Specific Oxidation	General Sugar Oxidation	Reference
Glycoprotein Concentration	0.5 - 10 mg/mL	0.5 - 10 mg/mL	[13]
Sodium Periodate Conc.	1 mM	10 - 20 mM	[12][13]
Buffer	0.1 M Sodium Acetate, pH 5.5	0.1 M Sodium Acetate, pH 5.5	[13]
Temperature	4°C or Room Temperature	Room Temperature or 37°C	[13]
Incubation Time	30 minutes	1 - 2 hours	[13][14]
Quenching Agent	Glycerol or Sodium Sulfite	Glycerol or Sodium Sulfite	[14]

Materials:

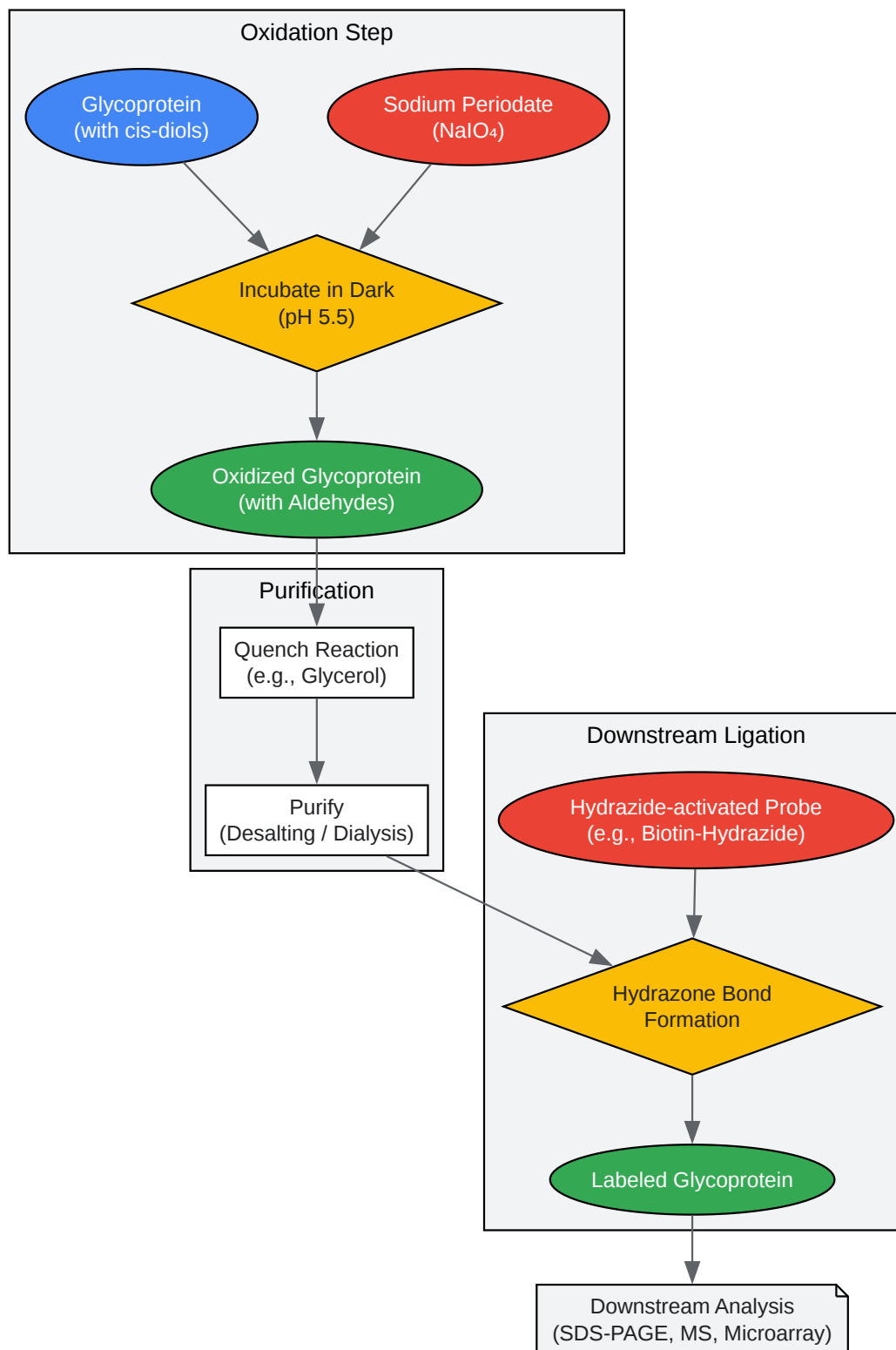
- Glycoprotein of interest
- Sodium meta-periodate (NaIO_4) - Note: NaIO_4 is often used for these solution-based protocols due to its better water solubility compared to $\text{Na}_3\text{H}_2\text{IO}_6$.
- Oxidation Buffer (e.g., 0.1 M Sodium Acetate, pH 5.5)
- Quenching solution (e.g., 1 M Glycerol)
- Desalting column or dialysis cassette for purification

Procedure:

- Preparation: Dissolve the glycoprotein (0.5-10 mg) in 1 mL of Oxidation Buffer.[12]
- Oxidation:

- This step is light-sensitive and should be performed in the dark (e.g., in an amber vial or wrapped in foil).[12]
- Immediately before use, prepare a fresh stock solution of sodium periodate in the Oxidation Buffer (e.g., 20 mM).
- Add the periodate stock solution to the glycoprotein solution to achieve the desired final concentration (e.g., for 10 mM final, add 1 mL of 20 mM stock to 1 mL of glycoprotein solution).[12]
- Incubate for 1-2 hours at room temperature.[14]
- Quenching: Stop the reaction by adding a quenching agent, such as glycerol, to a final concentration of ~100 mM to consume excess periodate. Incubate for 15-20 minutes.[14]
- Purification: Remove excess reagents by passing the solution through a desalting column or by dialysis against a suitable buffer (e.g., PBS, pH 7.2).
- Downstream Application: The purified, oxidized glycoprotein containing aldehyde groups is now ready for hydrazide ligation or other coupling chemistries.

Figure 2. Workflow for Glycoprotein Modification via Periodate Oxidation



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Figure 2. Workflow for Glycoprotein Modification

Safety and Handling

Sodium paraperiodate is a hazardous substance and must be handled with appropriate precautions.

Table 4: Hazard Identification and Safety Precautions

Hazard Category	Description	Precautionary Statements	Reference
Oxidizer	May intensify fire; strong oxidizer.	P220: Keep away from clothing and other combustible materials. P221: Take any precaution to avoid mixing with combustibles.	[5][8]
Skin Irritant	Causes skin irritation (Category 2).	P264: Wash skin thoroughly after handling. P280: Wear protective gloves.	[5][8]
Eye Irritant	Causes serious eye irritation (Category 2).	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5][8]
Respiratory Irritant	May cause respiratory irritation.	P261: Avoid breathing dust. P271: Use only outdoors or in a well-ventilated area.	[5][8]

Handling and Storage:

- Handle in a well-ventilated place.[8]
- Wear suitable protective clothing, gloves, and eye/face protection.[15]
- Avoid formation of dust and aerosols.[8]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[8]
- Keep away from combustible materials, strong reducing agents, and excess heat.[5]

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